Physicochemical Properties of Fluorinated Cyclic Acetals: A Technical Guide

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Compound of Interest

Compound Name:	*5,5,6,6-Tetrafluoro-1,3-dioxepane*
CAS No.:	*1547-52-0*
Cat. No.:	*B075755*

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Executive Summary

Fluorinated cyclic acetals (FCAs) represent a specialized class of heterocycles where the strategic introduction of fluorine atoms alters the fundamental physicochemical landscape of the 1,3-dioxolane or 1,3-dioxane core. For researchers in energy storage, FCAs are critical "gen-next" electrolyte solvents, offering oxidative stabilities exceeding 5.0 V vs. Li/Li^+. For medicinal chemists, they function as metabolically stable bioisosteres, modulating lipophilicity (LogP) and blocking cytochrome P450 labile sites. This guide analyzes the structure-property relationships, stability mechanisms, and experimental protocols for these high-value intermediates.

Structural & Synthetic Architecture

The physicochemical distinctiveness of FCAs arises from the anomeric effect and the high electronegativity of fluorine. In 2,2-difluoro-1,3-dioxolanes, the lone pairs on the ring oxygens donate electron density into the

antibonding orbital of the C-F bond. This interaction shortens the C-O bonds and strengthens the C-F bonds, resulting in a molecule that is electronically "harder" and more resistant to

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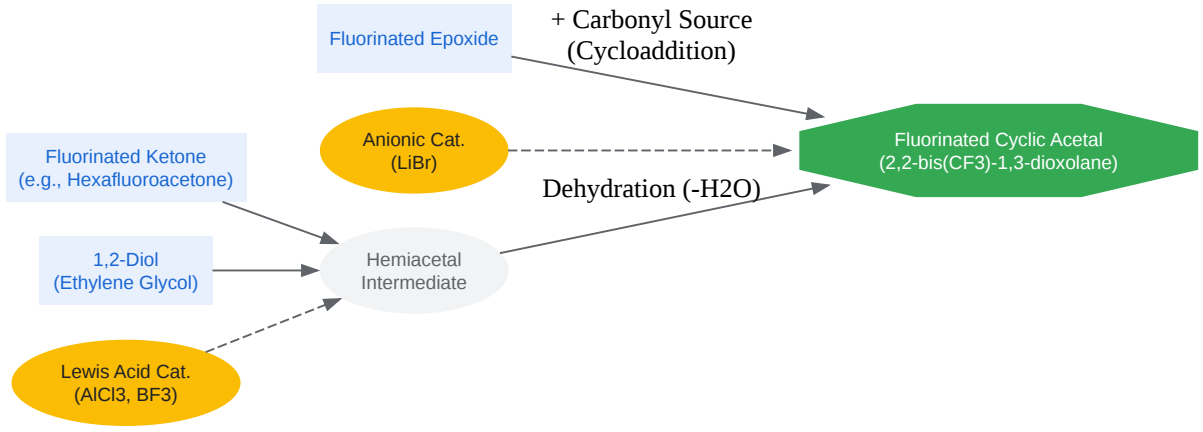
oxidation than its non-fluorinated parent.

Synthesis Pathways

Two primary routes dominate the production of FCAs:

- Deoxofluorination: Direct conversion of cyclic carbonates or ketals using reagents like SF_4 or DAST (less common for scale).
- Cycloaddition (Atom Economic): The reaction of fluorinated epoxides with carbonyl sources (CO_2 or ketones) or the condensation of fluorinated ketones with diols.

Diagram 1: Synthesis Logic Flow



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Caption: Dual synthetic pathways for FCAs showing condensation (top) and cycloaddition (bottom) routes.

Physicochemical Profile

The introduction of fluorine drastically alters the solvent properties. While non-fluorinated 1,3-dioxolane is a highly polar, low-viscosity solvent, perfluorinated analogs exhibit higher densities, lower dielectric constants, and suppressed flammability.

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Comparative Data Table

Property	1,3-Dioxolane (Ref)	2,2-Difluoro-1,3-benzodioxole	2,2-Bis(trifluoromethyl)-1,3-dioxolane
CAS Number	646-06-0	1583-59-1	1765-26-0
Molecular Weight	74.08 g/mol	158.10 g/mol	210.07 g/mol
Boiling Point	75 °C	~130 °C	106–107 °C
Density (25°C)	1.06 g/mL	1.303 g/mL	1.53 g/mL
Refractive Index	1.400	1.444	1.312
Flash Point	-6 °C (Highly Flammable)	32 °C	>100 °C (High Safety Profile)
Dielectric Constant	~7.13	N/A (Est. <5.[1]0)	Low (Est. <4.0)
Oxidative Stability	~4.0 V vs Li/Li^+	>4.5 V	>5.0 V vs Li/Li^+

Key Property Analysis[3][4][5]

1. Electronic Stability (HOMO/LUMO)

The defining feature of FCAs is their resistance to oxidation. The strong electron-withdrawing nature of the $-CF_3$ or -F groups lowers the energy of the Highest Occupied Molecular Orbital (HOMO).

- Battery Implication: While standard ethers oxidize around 4.0 V, 2,2-bis(trifluoromethyl)-1,3-dioxolane remains stable up to 5.5 V. This allows its use with high-voltage cathodes (e.g., NMC811) without decomposing.

2. Dielectric Constant vs. Solvation

Fluorination generally lowers the dielectric constant (

) due to the low polarizability of the fluorine atom, despite the C-F dipole.

- Impact: FCAs are poor solvents for lithium salts (e.g., $LiPF_6$) compared to cyclic carbonates. However, they promote contact ion pair (CIP) and aggregate (AGG) formation. This unique

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solvation structure is beneficial for forming a Fluorine-rich Solid Electrolyte Interphase (SEI).

3. Viscosity and Transport

Despite higher molecular weights, FCAs often maintain relatively low viscosities due to weak intermolecular van der Waals forces (the "fluorine effect").

- Conductivity: Electrolytes based on fluorinated ethers can achieve ionic conductivities of 1.3 mS/cm at 30°C, sufficient for practical battery cycling when used as co-solvents.[2]

Stability & Reactivity Mechanisms

Hydrolytic Stability

Non-fluorinated acetals are notoriously acid-labile, hydrolyzing back to aldehydes/ketones. FCAs exhibit enhanced stability.

- Mechanism: Acid hydrolysis proceeds via protonation of the oxygen, followed by C-O bond cleavage to form an oxocarbenium ion.
- Fluorine Effect: The electron-withdrawing fluorine atoms destabilize the positively charged oxocarbenium intermediate. This increases the activation energy for hydrolysis, making FCAs significantly more resistant to acidic environments than their hydrocarbon counterparts.

Metabolic Stability (Pharma)

In drug design, the 1,3-dioxolane ring is often a target for Cytochrome P450 (CYP450) enzymes, which oxidize the C-H bonds adjacent to oxygen (HAT mechanism).

- Blockage: Replacing labile C-H bonds with C-F bonds completely blocks this pathway because the C-F bond strength (~116 kcal/mol) exceeds the oxidizing power of the CYP450 Compound I radical.

Diagram 2: Metabolic Stabilization Mechanism

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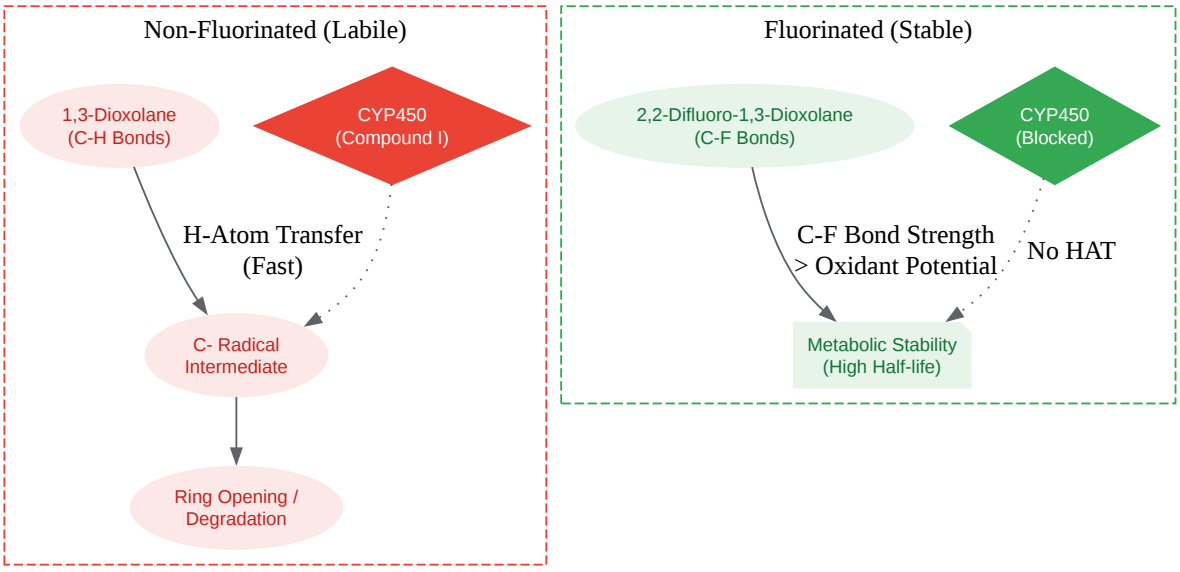

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Caption: Comparison of CYP450 oxidation pathways showing the blocking effect of fluorination.

Experimental Protocols

Protocol A: Synthesis of 2,2-Difluoro-1,3-benzodioxole

Adapted from Patent US5432290A and optimized for lab scale.

Objective: Conversion of 2,2-dichloro-1,3-benzodioxole to the difluoro analog via Halogen Exchange (Halex).

- Reagents:
  - 2,2-dichloro-1,3-benzodioxole (1.0 eq)
  - Anhydrous Potassium Fluoride (KF) (3.0 eq, spray-dried is preferred)

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- Catalyst: 18-Crown-6 (0.05 eq) or Tetramethylene sulfone (Sulfolane) as solvent.

- Procedure:
  - Setup: Flame-dried 3-neck round bottom flask equipped with a mechanical stirrer, reflux condenser, and N_2 inlet.
  - Reaction: Charge KF and Sulfolane. Heat to 140°C to ensure dryness. Add 2,2-dichloro-1,3-benzodioxole dropwise.
  - Conditions: Stir vigorously at 140–150°C for 8 hours. Monitor via GC-MS (looking for M+ = 158).
  - Workup: Cool to room temperature. Dilute with water to dissolve salts. Extract the organic phase (the product separates as a dense oil).
  - Purification: Distill the crude oil. Collect the fraction boiling at ~130°C.
  - Yield: Expect 80–85%.

Protocol B: Electrochemical Stability Window (LSV)

Objective: Determine the oxidative limit of a fluorinated dioxolane electrolyte.

- Cell Setup:
  - Working Electrode: Platinum (Pt) disk or Stainless Steel.
  - Counter/Reference Electrode: Lithium metal foil.
  - Separator: Glass fiber (Whatman GF/D).

- Electrolyte Prep:
  - Dissolve 1.0 M LiTFSI in 2,2-bis(trifluoromethyl)-1,3-dioxolane. (Note: Salt solubility may be low; addition of 10% co-solvent like DME may be required if pure solvent testing is not feasible, but pure solvent is preferred for intrinsic limits).

- Measurement:

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- Perform Linear Sweep Voltammetry (LSV) from OCV (~3.0 V) to 6.0 V vs Li/Li^+.
- Scan Rate: 0.1 mV/s or 1.0 mV/s.

- Analysis:
  - The oxidative stability limit is defined as the voltage where the current density exceeds 10 $\mu A/cm^2$.
  - Expected Result: Onset of oxidation > 5.0 V.

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